

# 1-(4-Pyridyl)piperazine CAS number 1008-91-9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Pyridyl)piperazine

Cat. No.: B087328

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An In-depth Technical Guide to **1-(4-Pyridyl)piperazine** (CAS 1008-91-9)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**1-(4-Pyridyl)piperazine**, identified by CAS number 1008-91-9, is a heterocyclic organic compound featuring a pyridine ring linked to a piperazine moiety.<sup>[1]</sup> It serves as a crucial building block and versatile intermediate in the synthesis of a wide array of complex molecules.<sup>[2][3]</sup> Its structural properties make it a molecule of significant interest in medicinal chemistry and materials science. This document provides a comprehensive technical overview of its chemical properties, synthesis, analytical methods, applications, and safety protocols, intended for professionals in research and development. In the pharmaceutical sector, it is a key component in the development of therapeutic agents, particularly those targeting neurological disorders such as anxiety and depression.<sup>[4][5]</sup> The compound has also been investigated for potential antimicrobial and anticancer properties.<sup>[3]</sup>

## Chemical and Physical Properties

**1-(4-Pyridyl)piperazine** is typically a white to off-white or light yellow crystalline powder.<sup>[1][3]</sup> It is known to be sensitive to air, necessitating storage under an inert atmosphere to maintain its stability.<sup>[3][6][7]</sup> Key physical and chemical data are summarized below.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
CAS Number	1008-91-9	[2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N <sub>3</sub>	[2][3][4]
Molecular Weight	163.22 g/mol	[2][4]
IUPAC Name	1-(pyridin-4-yl)piperazine	[8]
Synonyms	4-Piperazinopyridine, 1-(4-Pyridinyl)piperazine	[3][4]
Appearance	White to off-white crystalline powder	[1][3][4]

| Purity (Assay) | ≥97.0% (GC) |[9] |

Table 2: Physicochemical Data

Property	Value	Reference(s)
Melting Point	137-141 °C	[2][10]
Boiling Point	195-200 °C @ 0.3 mmHg	[2][7][10]
Density (Predicted)	1.081 ± 0.06 g/cm <sup>3</sup>	[2][7][10]
pKa (Predicted)	10.73 ± 0.10	[3][7]
Solubility	Soluble in water and methanol	[2][3][6]

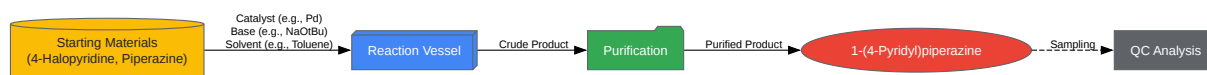
| Sensitivity | Air Sensitive |[3][6][7] |

## Synthesis and Manufacturing

The synthesis of **1-(4-Pyridyl)piperazine** is a critical process for its application as a chemical intermediate. Various synthetic routes have been established, commonly involving the coupling of a pyridine derivative with piperazine.

## General Synthesis Workflow

A common synthetic strategy is the nucleophilic aromatic substitution or a metal-catalyzed cross-coupling reaction between a 4-halopyridine (e.g., 4-bromopyridine or 4-chloropyridine) and piperazine.



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Caption: General workflow for the synthesis of **1-(4-Pyridyl)piperazine**.

## Example Experimental Protocol: Buchwald-Hartwig Amination

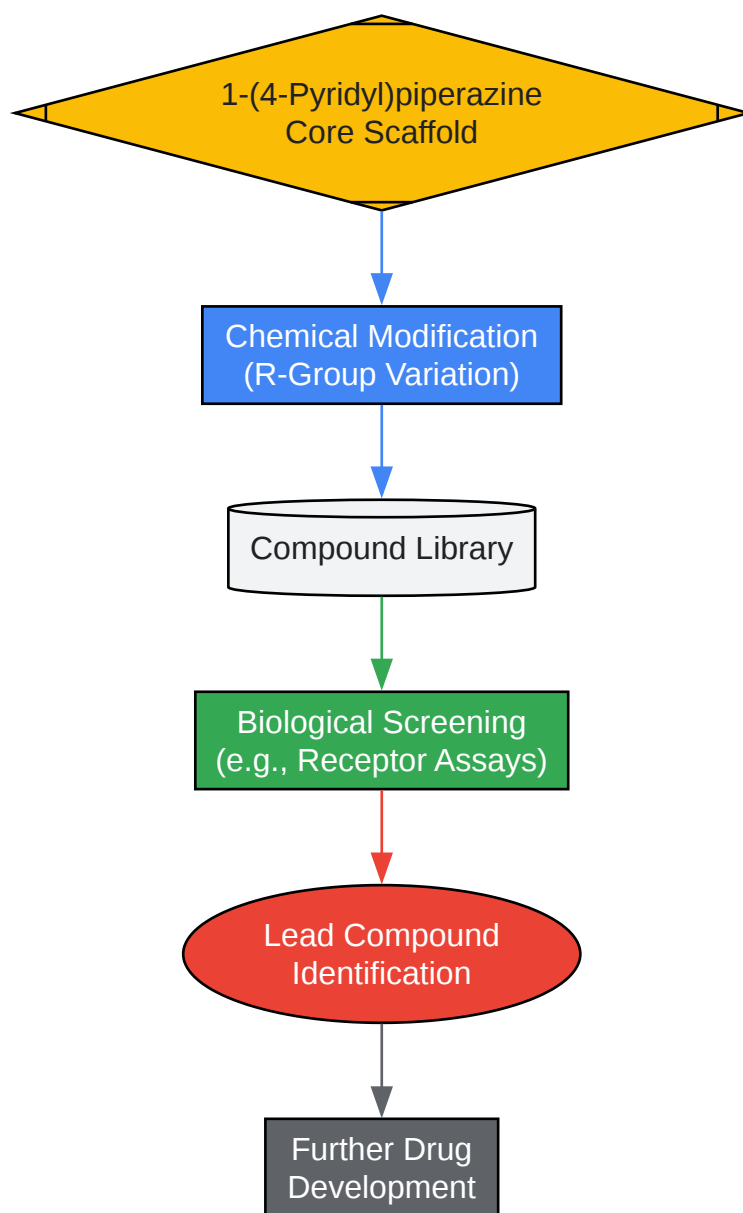
This protocol is a representative example of a palladium-catalyzed synthesis.

- **Reaction Setup:** To an oven-dried reaction vessel under an inert atmosphere (e.g., Argon), add 4-bromopyridine hydrochloride, piperazine (typically in excess), a palladium catalyst (e.g.,  $\text{Pd}_2(\text{dba})_3$ ), a phosphine ligand (e.g., BINAP), and a base (e.g., sodium tert-butoxide).  
[2]
- **Solvent Addition:** Add an anhydrous solvent, such as toluene or dimethyl sulfoxide (DMSO).  
[2]
- **Reaction Conditions:** Heat the mixture with stirring. The reaction temperature and time are optimized based on the specific catalyst and reactants but typically range from 80-120 °C for several hours.
- **Work-up:** After the reaction is complete (monitored by TLC or GC), cool the mixture to room temperature. Dilute with a suitable solvent like ethyl acetate and wash with water and brine to remove inorganic salts and unreacted piperazine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel or by recrystallization, to yield pure **1-(4-Pyridyl)piperazine**.

## Applications in Research and Development

The unique structure of **1-(4-Pyridyl)piperazine**, combining a basic piperazine ring with an aromatic pyridine system, makes it a valuable scaffold in drug discovery and materials science.

- **Pharmaceutical Intermediate:** It is a fundamental building block for a variety of active pharmaceutical ingredients (APIs).<sup>[3][4]</sup> Its derivatives are prominent in neuroscience, with applications in developing anti-anxiety, antidepressant, and antipsychotic medications.<sup>[4][11]</sup>
- **Neuroscience Research:** The compound and its analogs are used as ligands to probe neurotransmitter systems, helping to elucidate the mechanisms of mood disorders and other neurological conditions.<sup>[4]</sup>
- **Bioactive Molecule Synthesis:** It serves as a starting material for synthesizing molecules with diverse biological activities, including potential anticancer, antibacterial (e.g., Nocathiacin I analogs), and urease inhibitory properties.<sup>[3][9][12]</sup>
- **Agrochemicals:** In the agrochemical industry, it is used to formulate more effective pesticides and herbicides.<sup>[4][5]</sup>



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Caption: Role of **1-(4-Pyridyl)piperazine** as a scaffold in drug discovery.

## Analytical and Quality Control Methods

Ensuring the purity and identity of **1-(4-Pyridyl)piperazine** is paramount for its use in research and manufacturing. A combination of chromatographic and spectroscopic techniques is employed for comprehensive analysis.

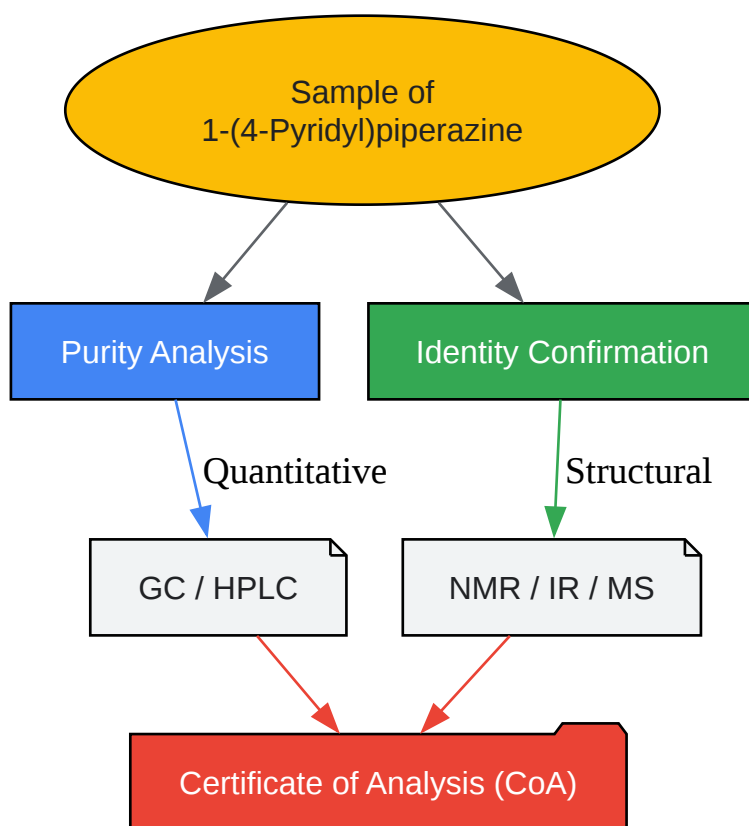
Table 3: Common Analytical Techniques

Technique	Purpose
Gas Chromatography (GC)	Purity assessment and quantification.[9]
High-Performance Liquid Chromatography (HPLC)	Purity determination, separation of impurities. [13][14]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation and confirmation ( $^1\text{H}$ , $^{13}\text{C}$ NMR).[8][15]
Infrared (IR) Spectroscopy	Identification of functional groups.[8][15]

| Mass Spectrometry (MS) | Molecular weight confirmation, often coupled with GC or LC.[16] |

## Example Protocol: Purity Determination by GC

- Instrument: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A suitable capillary column, such as a DB-5 or equivalent (e.g., 30 m x 0.25 mm ID, 0.25  $\mu\text{m}$  film thickness).
- Sample Preparation: Accurately weigh and dissolve the sample in a suitable solvent (e.g., methanol) to a known concentration (e.g., 1 mg/mL).
- GC Conditions:
  - Injector Temperature: 250  $^{\circ}\text{C}$
  - Detector Temperature: 280  $^{\circ}\text{C}$
  - Oven Program: Start at 100  $^{\circ}\text{C}$ , hold for 2 minutes, then ramp up to 250  $^{\circ}\text{C}$  at 10  $^{\circ}\text{C}/\text{min}$ , and hold for 5 minutes.
  - Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Analysis: Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the sample solution. The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.



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Caption: Standard analytical workflow for quality control.

## Safety, Handling, and Storage

Proper handling and storage are essential due to the hazardous nature of **1-(4-Pyridyl)piperazine**.

Table 4: Hazard and Safety Information

Category	Information	Reference(s)
GHS Pictogram	<b>GHS05 (Corrosion)</b>	<a href="#">[9]</a> <a href="#">[17]</a>
Signal Word	Danger	<a href="#">[17]</a> <a href="#">[18]</a> <a href="#">[19]</a>
Hazard Statement	H314: Causes severe skin burns and eye damage	<a href="#">[8]</a> <a href="#">[18]</a> <a href="#">[19]</a>
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P305+P351+P338, P405	<a href="#">[18]</a> <a href="#">[19]</a>

| Storage Class Code | 8A - Combustible corrosive hazardous materials |[\[9\]](#)[\[17\]](#) |

## Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid dust formation and inhalation.[\[18\]](#)[\[20\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles with side-shields or a face shield, and a lab coat.[\[18\]](#)[\[19\]](#)
- Avoid contact with skin, eyes, and clothing.[\[20\]](#) Wash hands thoroughly after handling.[\[3\]](#)

## Storage

- Store in a tightly closed container in a cool, dry, and dark place.[\[6\]](#)[\[20\]](#)
- Recommended storage temperature is between 2-8 °C.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- The compound is air-sensitive; store under an inert gas like argon or nitrogen to prevent degradation.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

## First-Aid Measures



- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.<sup>[18][19]</sup>
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Consult a physician.<sup>[18]</sup>
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a poison center or doctor.<sup>[18][19]</sup>
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Consult a physician.<sup>[18][19]</sup>

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- To cite this document: BenchChem. [1-(4-Pyridyl)piperazine CAS number 1008-91-9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087328#1-4-pyridyl-piperazine-cas-number-1008-91-9]

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